

Application Note: Adenosine 5'-(alpha,beta-methylene)diphosphate (AMP-CP) in Cell Culture

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Compound of Interest

Compound Name: Adenosine 5'-(alpha,beta-methylene)diphosphate

Cat. No.: B12291923

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Introduction & Mechanism of Action

Adenosine 5'-(alpha,beta-methylene)diphosphate (commonly abbreviated as AMP-CP or AOPCP) is a potent, metabolically stable analog of ADP. In the context of cell culture and drug development, it is the "Gold Standard" inhibitor for ecto-5'-nucleotidase (CD73).

The Biological Context: The ATP-Adenosine Axis

In the tumor microenvironment (TME) and hypoxic tissues, extracellular ATP is rapidly converted into immunosuppressive Adenosine via a two-step enzymatic cascade.

- CD39 hydrolyzes ATP

AMP.^{[1][2]}

- CD73 hydrolyzes AMP

Adenosine.^{[1][2][3][4]}

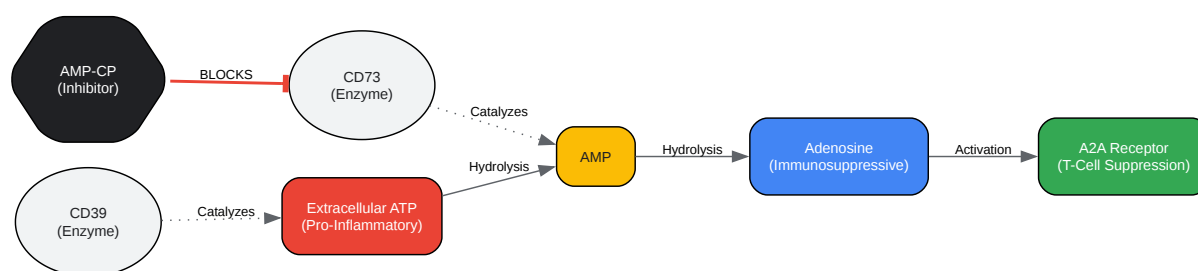
Adenosine then binds to A2A/A2B receptors on immune cells (T-cells, NK cells), effectively "braking" the immune response. AMP-CP specifically blocks the second step (CD73), preventing the formation of the adenosine halo and restoring immune surveillance.

Critical Distinction: AMP-CP vs. AMP-PCP

Do not confuse these two molecules.

- AMP-CP (alpha,beta-methylene): Inhibits CD73.[5][6][7] Used to study adenosine generation.[1][2][3][8][9]
- AMP-PCP (beta,gamma-methylene): A non-hydrolyzable ATP analog. Used to study P2X/P2Y receptor activation without hydrolysis.

Pathway Visualization



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Caption: The Purinergic Signaling Cascade. AMP-CP specifically targets CD73, halting the conversion of AMP to Adenosine.

Pre-Experimental Planning: Handling & Stability

AMP-CP is a phosphate salt. Its handling differs significantly from hydrophobic small molecules.

Solubility & Reconstitution

Parameter	Specification	Notes
Solvent	Ultrapure Water or PBS	Do NOT use DMSO as a primary solvent; solubility is poor.
Max Solubility	~25 - 50 mg/mL	Depends on the specific salt form (Disodium is common).
Stock Conc.	10 mM or 50 mM	High concentration stocks minimize volume added to culture.
pH Sensitivity	Acid Labile	The methylene bridge is stable, but the molecule prefers neutral pH (7.2–7.5).

Storage Protocol

- Weigh powder in a static-free environment.
- Dissolve in sterile PBS or water. Vortex gently.
- Sterile Filter: Pass through a 0.22 μ m PES syringe filter.
- Aliquot: specific volumes (e.g., 50 μ L) into sterile microcentrifuge tubes to avoid freeze-thaw cycles.
- Store: -20°C (stable for 6 months) or -80°C (stable for >1 year).

Protocol A: Functional CD73 Inhibition Assay (Malachite Green)

Objective: Quantify CD73 activity on live cells by measuring the release of inorganic phosphate (Pi) from AMP, and demonstrate inhibition by AMP-CP.

Mechanism: CD73 cleaves the phosphate from AMP.^{[1][2][10][4][11][12]} Malachite Green reagent turns green in the presence of free phosphate.

Reagents Required^{[13][14]}

- Buffer: Phosphate-Free Buffer (e.g., Tris-buffered saline or specialized Phosphate-Free DMEM). CRITICAL: Standard DMEM/RPMI contains high phosphate and will saturate the assay immediately.
- Substrate: Adenosine Monophosphate (AMP), 10 mM stock.
- Inhibitor: AMP-CP, 10 mM stock.
- Detection: Malachite Green Phosphate Detection Kit.

Step-by-Step Procedure

- Cell Seeding: Seed CD73-positive cells (e.g., MDA-MB-231 or U87 MG) in a 96-well plate at 10,000 cells/well. Allow adherence overnight.
- Washing (The "Make or Break" Step):
 - Aspirate culture media completely.
 - Wash cells 3 times with 200 μ L of warm Phosphate-Free Buffer.
 - Why? Even trace amounts of serum or standard media will cause a false positive signal.
- Treatment Setup:
 - Control: Buffer + AMP (100 μ M final).
 - Inhibition: Buffer + AMP (100 μ M) + AMP-CP (100 μ M).
 - Background: Buffer only (no substrate).
- Incubation: Incubate at 37°C for 30–60 minutes.
- Detection:

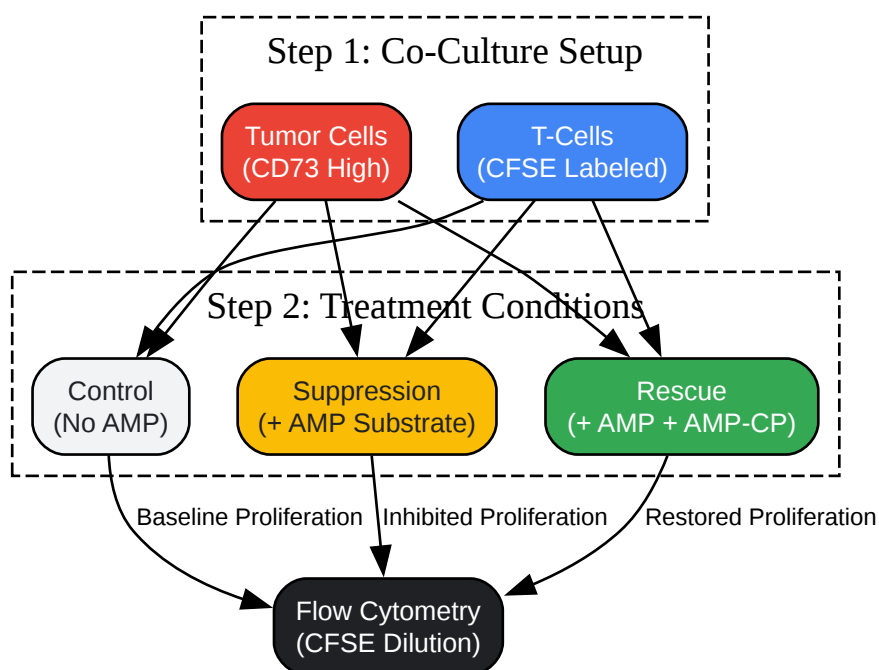
- Transfer 50 μ L of supernatant to a fresh transparent 96-well plate.
- Add 100 μ L Malachite Green Reagent.
- Incubate 10–20 mins at room temperature (protected from light).
- Readout: Measure Absorbance at 620 nm.

Expected Result: The "Control" wells will show high absorbance (high Pi). The "AMP-CP" wells should show absorbance near baseline (inhibition of Pi release).

Protocol B: T-Cell Restoration Assay (Immunology)

Objective: Demonstrate that AMP-CP can rescue T-cell proliferation that is being suppressed by tumor-derived adenosine.

Experimental Workflow Visualization



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Caption: Experimental design to validate AMP-CP mediated rescue of anti-tumor immunity.

Step-by-Step Procedure

- Tumor Cell Prep: Seed CD73+ tumor cells in a 24-well plate (e.g., 50,000 cells/well). Allow to adhere.
- T-Cell Isolation: Isolate CD8+ T-cells from PBMC or mouse spleen.
- Labeling: Label T-cells with CFSE (or CellTrace Violet) to track proliferation.
- Co-Culture: Add T-cells to the tumor wells (Ratio 1:1 or 5:1 T-cell:Tumor). Add anti-CD3/CD28 beads to stimulate T-cells.[9]
- Induction of Suppression: Add AMP (50–100 μ M) to the media.
 - Mechanism:[4][12][13][14][15] Tumor CD73 converts this AMP to Adenosine, which suppresses the T-cells.[10][4][12]
- Rescue Treatment: Add AMP-CP (50–100 μ M) to the "Rescue" wells.
 - Note: Add AMP-CP before or simultaneously with AMP to prevent initial adenosine burst.
- Incubation: Culture for 72 hours at 37°C.
- Analysis: Harvest non-adherent cells (T-cells) and analyze via Flow Cytometry.
 - Readout: High CFSE intensity = Suppression (No division). Low CFSE intensity = Proliferation (Rescue).

Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Background (Protocol A)	Phosphate in buffer or plastics	Use certified Phosphate-Free buffers. Wash cells 3x. ^[8] Use phosphate-free plastics if possible.
No Inhibition Observed	AMP concentration too high	AMP-CP is a competitive inhibitor. If [AMP] >>> [AMP-CP], inhibition is lost. Maintain 1:1 or 1:10 Substrate:Inhibitor ratio.
Cell Toxicity	High concentration (>500 μ M)	AMP-CP is generally non-toxic up to 100 μ M. Perform a dose-response curve (1, 10, 100 μ M).
Inconsistent T-Cell Data	Adenosine Deaminase (ADA)	Serum contains ADA which degrades Adenosine. Use serum-free media or add an ADA inhibitor (EHNA) to stabilize Adenosine levels in controls.

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